

Octylmagnesium chloride molecular formula and weight

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Compound of Interest

Compound Name: Octylmagnesium chloride

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Technical Data Sheet: Octylmagnesium Chloride

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core chemical data for **octylmagnesium chloride**, a Grignard reagent frequently utilized in organic synthesis.

Chemical Identity and Properties

Octylmagnesium chloride, also known as chloro(octyl)magnesium, is an organometallic compound essential for forming carbon-carbon bonds.[1] Its chemical information is summarized below.

Identifier	Value
Molecular Formula	C ₈ H ₁₇ ClMg[1][2][3]
Linear Formula	CH3(CH2)7MgCl[2]
Molecular Weight	172.98 g/mol [1][2][3][4]
IUPAC Name	magnesium;octane;chloride[1][2][3]
CAS Number	38841-98-4[1]

Visualization of Chemical Structure



Due to the straightforward nature of presenting a molecular formula and weight, a complex logical diagram is not applicable. The linear formula, CH₃(CH₂)₇MgCl, provides a clear representation of the compound's structure.[2]

Experimental Protocols

This document serves as a summary of key chemical data. As no experimental procedures were conducted to generate this information, a detailed methodology section is not included. The provided data is based on established chemical knowledge.

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